

Physical and chemical properties of epi-alpha-Cadinol

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Compound of Interest

Compound Name: *epi-alpha-Cadinol*

Cat. No.: B1217661

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Epi-alpha-Cadinol: A Comprehensive Technical Guide

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Promising Sesquiterpenoid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Epi-alpha-Cadinol, also known as τ -Cadinol (tau-Cadinol), is a naturally occurring sesquiterpenoid alcohol. As a member of the cadinane subgroup of sesquiterpenoids, it is characterized by a bicyclic carbon skeleton. This compound is a significant constituent of the essential oils of various plants, including those from the *Juniperus* (Juniper) and *Cedrus* (Cedar) genera. Its presence in these essential oils contributes to their characteristic woody and balsamic aroma. Beyond its aromatic properties, **epi-alpha-Cadinol** has garnered attention in the scientific community for its potential biological activities, particularly its antimicrobial and antibiofilm properties, making it a molecule of interest for further investigation in pharmaceutical and therapeutic applications. This guide provides a detailed overview of the known physical and chemical properties of **epi-alpha-Cadinol**, outlines experimental protocols for its analysis, and explores its biological activities.

Physical and Chemical Properties

The physical and chemical characteristics of **epi-alpha-Cadinol** are fundamental to its isolation, identification, and application in various scientific contexts. These properties have been determined through a combination of experimental measurements and computational predictions.

Table 1: General and Physical Properties of epi-alpha-Cadinol

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₆ O	
Molecular Weight	222.37 g/mol	
Exact Mass	222.198365449 Da	
Physical Description	Solid	
Melting Point	139 - 140 °C	
Boiling Point	302 - 304 °C (at 760 mmHg)	
Odor	Woody, Balsamic	

Table 2: Solubility and Chromatographic Properties of epi-alpha-Cadinol

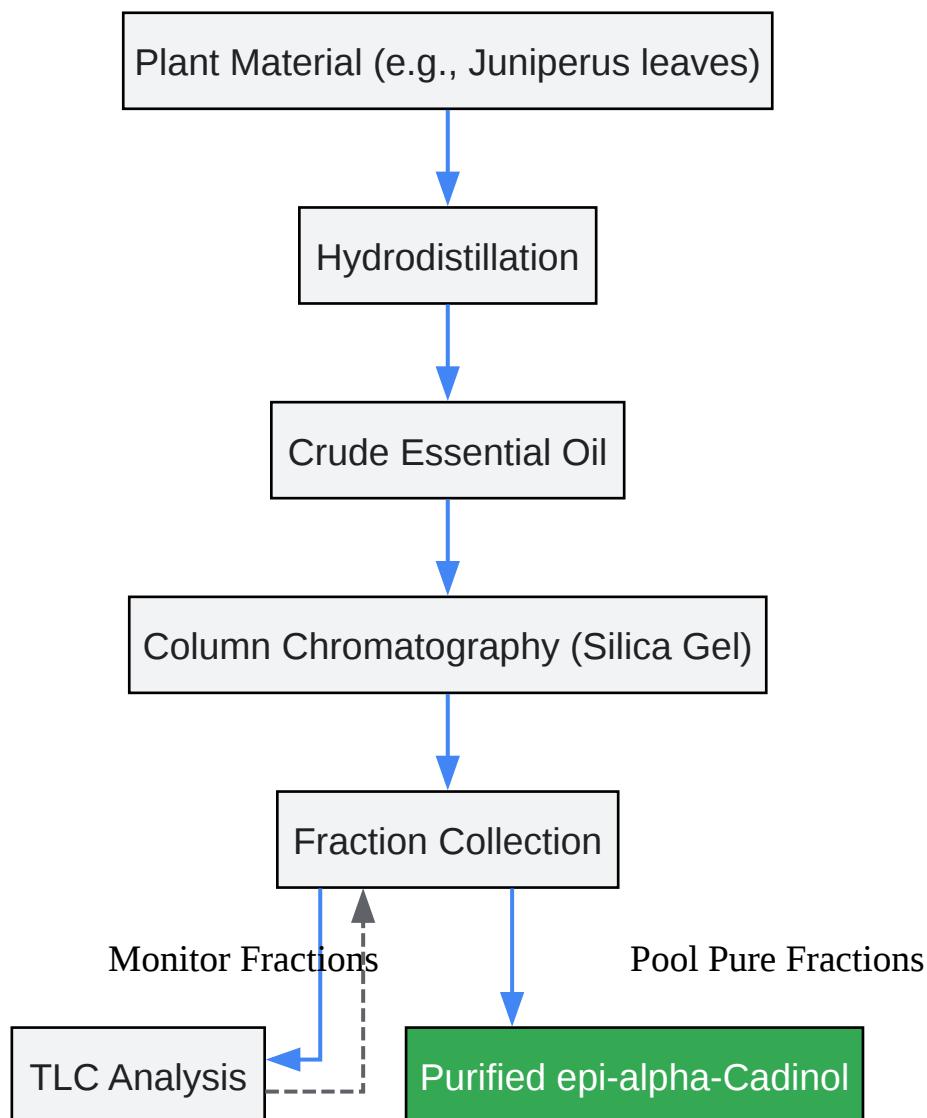
Property	Value / Description	Source(s)
Water Solubility	9.13 mg/L at 25 °C (estimated)	
General Solubility	Soluble in alcohol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	
logP (Octanol/Water Partition Coefficient)	3.3 - 4.899 (estimated)	
Kovats Retention Index (non-polar column)	1630 - 1642	

Experimental Protocols

Accurate and reproducible experimental methods are crucial for the study of **epi-alpha-Cadinol**. The following sections detail common protocols for its isolation, characterization, and the assessment of its biological activity.

Isolation and Purification of epi-alpha-Cadinol (General Protocol)

Epi-alpha-Cadinol is typically isolated from the essential oils of plants. The following is a generalized workflow for its extraction and purification.



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Caption: General workflow for the isolation and purification of **epi-alpha-Cadinol**.

- Plant Material Collection and Preparation: Collect fresh or dried plant material known to contain **epi-alpha-Cadinol** (e.g., leaves of *Juniperus chinensis*). The material should be cleaned and, if necessary, ground to a coarse powder to increase the surface area for extraction.
- Hydrodistillation: Subject the prepared
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